# Who is the threat actor UNC3866?

**Author**: BenchChem Technical Support Team. **Date**: December 2025

| *Compound of Interest* | | |
|---|---|---|
| *Compound Name:* | *UNC3866* | |
| *Cat. No.:* | *B15583441* | *Get Quote* |

An In-depth Technical Guide to the Threat Actor **UNC3866**

## Introduction

**UNC3866** is a sophisticated and evasive cyber espionage group believed to be linked to China.[1][2][3][4][5][6][7][8][9][10][11] First identified by Mandiant in 2022, this threat actor has been active since at least 2021, focusing on long-term intelligence gathering and strategic spying.[1][3][5] The "UNC" designation signifies an "uncategorized" or "unclassified" threat group, which points to a highly agile and sophisticated adversary that actively works to obscure its identity.[2][7][12] **UNC3866** is known for its meticulous planning, operational caution, and its focus on establishing deep, persistent access to high-value networks.[2][9]

The group's primary mission is not financial gain but rather sustained intelligence collection.[2] They have demonstrated a profound understanding of complex systems, particularly network and virtualization technologies that often lack comprehensive security monitoring.[2][8][13]

## Target Scope and Impact

**UNC3866** directs its operations against sectors critical to national security and economic stability. Their activities are geographically focused on the United States and Asia.[2][3][8] In July 2025, Singapore's government officially acknowledged ongoing attacks by **UNC3866** against its critical infrastructure, highlighting the severe and immediate nature of the threat.[1][2][4][6][11][12]

## Table 1: Targeted Sectors by **UNC3866**

| Sector | Description of Interest |
|---|---|
| Government & Defense | A primary focus for intelligence gathering related to national security.[2][7][8] |
| Telecommunications | Targeting of communication infrastructure for surveillance and data interception.[1][2][3][7] |
| Technology | Gaining access to intellectual property and sensitive corporate data.[2][7][8] |
| Energy & Utilities | Pre-positioning for potential disruption of essential services.[1][3][7] |
| Finance | Accessing sensitive financial data and systems.[1][3] |
| Healthcare | Targeting sensitive health-related information.[1][3] |
| Transportation | Gaining insight into and potential control over transportation systems.[1][3] |

## Core Capabilities and Technical Procedures

**UNC3866** is distinguished by its proficiency in exploiting zero-day vulnerabilities—software flaws for which no patch exists.[2][7] This capability allows them to gain initial access to otherwise secure networks. They specifically target network devices and virtualization systems, which are often "blind spots" for traditional security solutions like Endpoint Detection and Response (EDR).[2][8][13]

## Table 2: Exploited Vulnerabilities

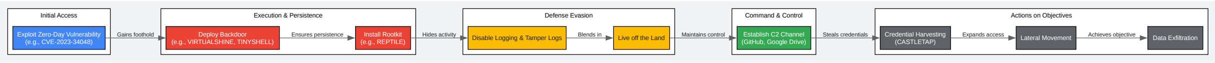
| CVE ID | Vendor | System/Product | Description |
|---|---|---|---|
| CVE-2025-21590 | Juniper | Junos OS | A sophisticated process injection technique to bypass integrity checks.[1][2] |
| CVE-2023-34048 | VMware | vCenter | Enables unauthenticated remote command execution.[1][3][5][9] |
| CVE-2023-20867 | VMware | ESXi/vCenter | Used in conjunction with other techniques to facilitate malicious file transfer and execution.[1][9][14] |
| CVE-2022-41328 | Fortinet | FortiOS | Exploited to overwrite legitimate system binaries and achieve persistence.[1][3][5][6][8][14] |
| CVE-2022-42475 | Fortinet | FortiOS | A zero-day vulnerability leveraged for initial access.[1] |

## Table 3: Malware and Tool Arsenal

| Tool Name | Type | Description |
|---|---|---|
| TINYSHELL | Backdoor | A lightweight, Python-based remote access tool used on Juniper routers.[3][8][15][16] |
| REPTILE | Rootkit | A stealthy, open-source Linux rootkit that operates at the kernel level to hide files, processes, and network activity.[1][15][16][17] |
| MOPSLED | Backdoor | A shellcode-based modular backdoor that can communicate over HTTP or custom TCP protocols.[1][5][9] |
| VIRTUALSHINE/PIE | Backdoor | A Python-based backdoor for file transfers, command execution, and reverse shells.[1][3][5][14] |
| CASTLETAP | Credential Harvester | Custom malware designed to extract credentials from TACACS+ authentication systems.[1][5][9] |
| LOOKOVER | Credential Harvester | A tool used for credential harvesting.[1][3][5] |
| RIFLESPINE | Backdoor | Malware that leverages trusted third-party services like GitHub and Google Drive for C2.[3][5][9] |
| MEDUSA | Malware | A custom toolset deployed by UNC3866.[1][16][17] |

## Attack Flow and Logical Relationships

**UNC3866** employs a multi-stage attack methodology characterized by stealth, persistence, and defense evasion. The following diagram illustrates a typical attack sequence.



Click to download full resolution via product page

Caption: High-level attack flow of **UNC3866** operations.

# Analysis and Detection Methodologies

Due to **UNC3866**'s focus on devices with limited security visibility, detection and analysis require specialized protocols that go beyond standard endpoint monitoring.

## Protocol 1: Network and Virtualization Layer Integrity Verification

- Objective: To detect unauthorized modifications and malware on network devices and hypervisors.
- Methodology:
  - Firmware and Binary Hashing: Regularly perform integrity checks on the firmware and critical system binaries of network devices (e.g., routers, firewalls) and hypervisors. Compare the resulting hashes against vendor-provided manifests.
  - Configuration Auditing: Continuously monitor for and audit any changes to device configurations, paying close attention to logging settings, firewall rules, and user accounts.
  - Memory Analysis: On supported devices, perform periodic memory forensics to identify injected processes or malicious code that would not be visible on the file system.[8]

  - Vendor-Specific Tooling: Utilize specialized tools provided by vendors, such as Juniper's Malware Removal Tool (JMRT), to scan for known threats and verify device integrity.[1][8]

## Protocol 2: Behavioral Anomaly Detection

- Objective: To identify **UNC3866** activity by detecting deviations from normal operational patterns.

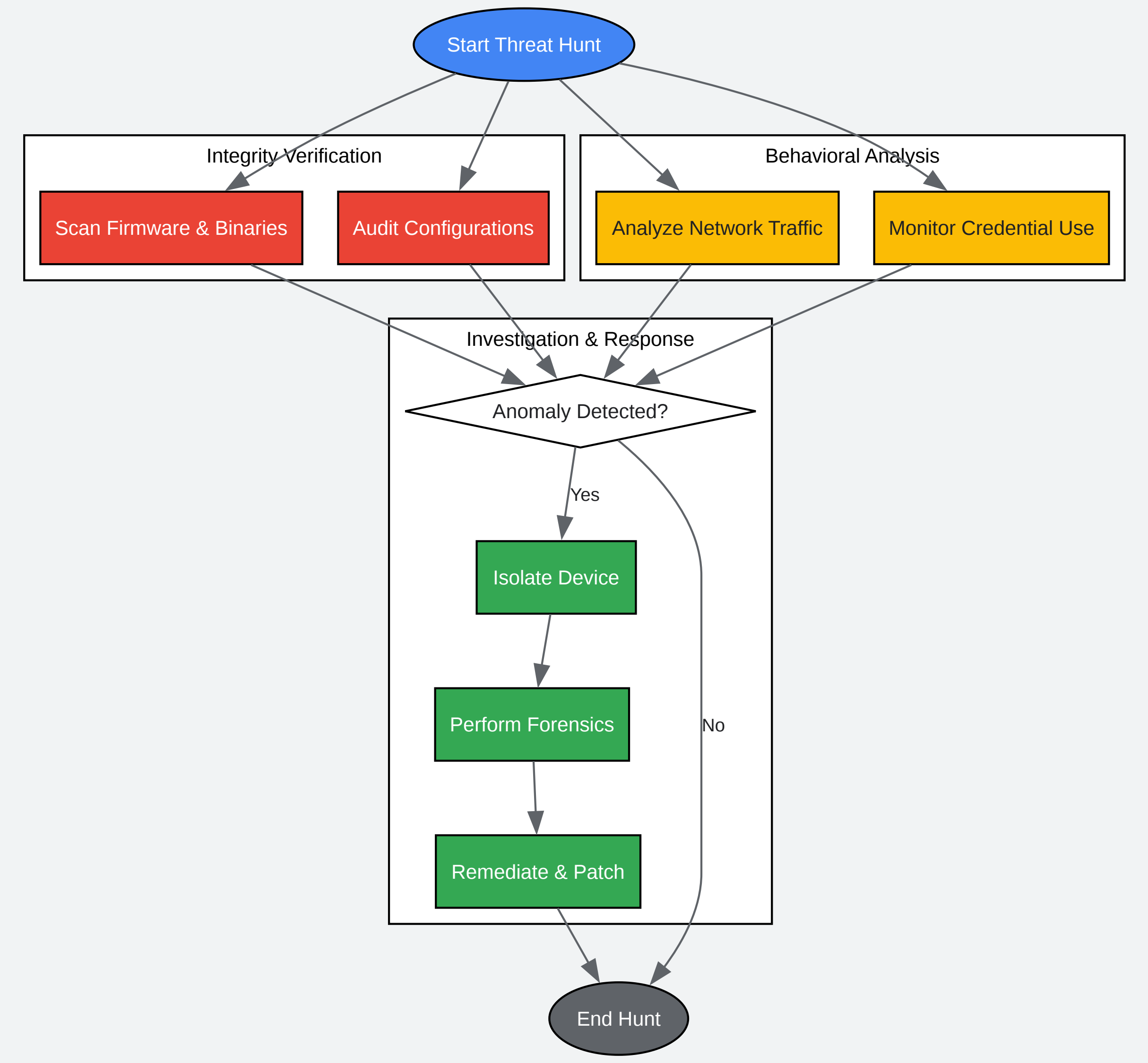
- Methodology:

  - Network Traffic Analysis: Monitor for unusual traffic patterns, such as communications to legitimate services like GitHub or Google Drive from servers that do not typically use them, which may indicate C2 activity.[1][5]

  - Credential Usage Monitoring: Scrutinize the usage of privileged credentials, especially for services like SSH and TACACS+.[5][8][9] Flag anomalous login times, source locations, and failed login attempts.

  - System Call Monitoring: On systems where it is possible, monitor for unusual system calls or the use of "living-off-the-land" binaries (legitimate system tools used for malicious purposes).[5][17]

The logical workflow for threat hunting based on these protocols is visualized below.



Click to download full resolution via product page

Caption: A logical workflow for hunting **UNC3866** threats.

## Conclusion and Mitigation

UNC3886 represents a formidable and persistent espionage threat, characterized by its technical sophistication and focus on evading detection by targeting foundational network and virtualization infrastructure.[2][3] A multi-layered defense strategy is crucial for mitigation. Organizations should prioritize immediate patch management for known vulnerabilities.[1] Comprehensive network visibility, behavioral anomaly detection, and robust integrity verification of critical devices are essential to counter this threat actor's advanced tactics.[2] Due to the group's persistence, once detected, thorough remediation and hardening are required to prevent re-entry.[7]

## References

- 1. Unmasking UNC3886: A Sophisticated Cyber Espionage Group Targeting Critical Infrastructure [txone.com]
- 2. cloud-assets.extrahop.com [cloud-assets.extrahop.com]
- 3. industrialcyber.co [industrialcyber.co]
- 4. Naming country linked to UNC3886 attack not in Singapore’s best interest at this point in time: Shanmugam - CNA [channelnewsasia.com]
- 5. gbhackers.com [gbhackers.com]
- 6. securityaffairs.com [securityaffairs.com]
- 7. straitstimes.com [straitstimes.com]
- 8. Ghost in the Router: China-Nexus Espionage Actor UNC3886 Targets Juniper Routers | Google Cloud Blog [cloud.google.com]
- 9. Cloaked and Covert: Uncovering UNC3886 Espionage Operations | Google Cloud Blog [cloud.google.com]
- 10. scmp.com [scmp.com]
- 11. Singapore actively dealing with ongoing cyberattack on critical infrastructure: Shanmugam - CNA [channelnewsasia.com]
- 12. computerweekly.com [computerweekly.com]

- 13. UNC3886 (Threat Actor) [malpedia.caad.fkie.fraunhofer.de]
- 14. UNC3886: Novel China-Nexus Cyber-Espionage Threat Actor Exploits Fortinet & VMware Zero-Days, Custom Malware for Long-Term Spying | SOC Prime [socprime.com]
- 15. trendmicro.com [trendmicro.com]
- 16. trendmicro.com [trendmicro.com]
- 17. trendmicro.com [trendmicro.com]
- To cite this document: BenchChem. [Who is the threat actor UNC3866?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583441#who-is-the-threat-actor-unc3866]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com